2-Chloro-4-nitrophenyl-beta-D-cellobioside chemical properties

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Compound of Interest	
Compound Name:	*2-Chloro-4-nitrophenyl-beta-D-cellobioside*
CAS No.:	*135743-28-1*
Cat. No.:	*B593194*

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Technical Monograph: 2-Chloro-4-nitrophenyl-β-D-cellobioside

Advanced Chromogenic Substrate for Continuous Cellulase Kinetic Profiling

Executive Summary

2-Chloro-4-nitrophenyl-β-D-cellobioside (2-CNP-Cel) is a high-performance chromogenic substrate engineered specifically for the kinetic characterization of cellulolytic enzymes, particularly cellobiohydrolases (exoglucanases).

Unlike traditional p-nitrophenyl (pNP) substrates, which require reaction termination and basification to visualize the leaving group, 2-CNP-Cel liberates 2-chloro-4-nitrophenol, a chromophore with a significantly lower pKa (~5.5). This unique physicochemical property allows for continuous, real-time spectrophotometric monitoring at the acidic pH optima (pH 4.5–6.0) typical of fungal and bacterial cellulases. This guide details the chemical properties,

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mechanistic advantages, and validated protocols for utilizing 2-CNP-Cel in high-throughput drug discovery and biofuel enzyme engineering.

Chemical Identity & Physicochemical Properties[1][2][3][4][5]

Core Chemical Data

Property	Specification
IUPAC Name	(2S,3R,4S,5S,6R)-2-[(2R,3S,4R,5R,6S)-6-(2-chloro-4-nitrophenoxy)-4,5-dihydroxy-2-(hydroxymethyl)oxan-3-yl]oxy-6-(hydroxymethyl)oxane-3,4,5-triol
Common Name	2-Chloro-4-nitrophenyl-β-D-cellobioside
CAS Number	135743-28-1
Molecular Formula	$C_{18}H_{24}ClNO_{13}$
Molecular Weight	497.84 g/mol
Appearance	White to pale yellow crystalline powder
Solubility	Soluble in Water, DMSO, Methanol
Purity	≥ 95% (HPLC)
Storage	-20°C, desiccated, protect from light

The Mechanistic Advantage: pKa Shift

The defining feature of 2-CNP-Cel is the chlorine substitution at the ortho position of the phenolic ring. This electron-withdrawing group stabilizes the phenolate anion, shifting the pKa downward compared to the non-chlorinated analog.

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Leaving Group	pKa	Color at pH 5.0	Assay Type
p-Nitrophenol (pNP)	~7.15	Colorless (Protonated)	Endpoint (Requires pH > 8 stop solution)
2-Chloro-4-nitrophenol (CNP)	~5.43	Yellow (Partial Ionization)	Continuous / Real-Time

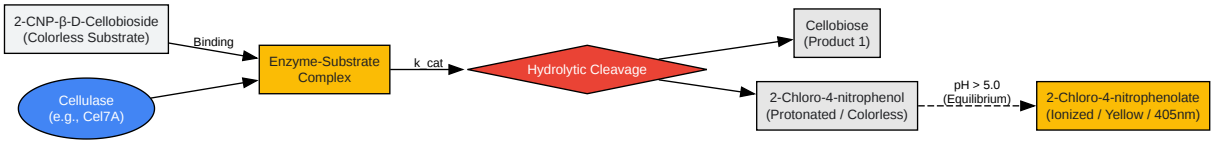
Implication: At pH 5.5 (a common cellulase optimum), p-nitrophenol is <5% ionized (invisible), whereas 2-chloro-4-nitrophenol is >50% ionized (highly visible). This eliminates the need for stop solutions (e.g., Na_2CO_3), reducing assay artifacts and allowing determination of

and

in a single continuous run.

Mechanistic Utility & Reaction Logic

The hydrolysis of 2-CNP-Cel by a retaining or inverting cellulase (e.g., Cellobiohydrolase I/Cel7A) follows a specific pathway. The enzyme cleaves the β-1,4-glycosidic bond between the anomeric carbon of the cellobiose unit and the phenolic oxygen.



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Figure 1: Enzymatic hydrolysis pathway. The critical step is the ionization of the leaving group (Phenol → Phenolate) which occurs spontaneously at acidic assay pH due to the chlorine substitution.

Experimental Protocols

Reagent Preparation

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- Stock Solution (10 mM):
  - Weigh 4.98 mg of 2-CNP-Cel.
  - Dissolve in 1.0 mL of pure DMSO or 50% DMSO/Water.
  - Note: Store aliquots at -20°C. Avoid repeated freeze-thaw cycles.
- Assay Buffer:
  - 50 mM Sodium Acetate or Sodium Citrate, pH 5.0 – 6.0.
  - Add 0.01% BSA (optional) to prevent enzyme adsorption to plasticware.

Continuous Kinetic Assay

This protocol validates cellulase activity by monitoring the release of 2-chloro-4-nitrophenol at 405 nm.

Parameters:

- Wavelength: 405 nm (ε = 14,580 $M^{-1}cm^{-1}$ at pH 7+; See calibration note below)
- Temperature: 30°C – 50°C (Enzyme dependent)
- Path Length: 1 cm (standard cuvette) or 0.6 cm (microplate)

Workflow:

- Blanking: Add 90 µL Assay Buffer + 10 µL Substrate Stock to a well. Measure absorbance ( ) to account for spontaneous hydrolysis.
- Reaction Setup:
  - 80 µL Assay Buffer
  - 10 µL Enzyme Solution (diluted to appropriate activity)

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- Pre-incubate at target temperature for 5 minutes.

- Initiation: Add 10 µL Substrate Stock (Final conc: 1 mM). Mix immediately.
- Monitoring: Record Absorbance (

) every 30 seconds for 10–30 minutes.
- Quantification: Determine the slope (

) of the linear portion.

Calibration (Critical Step)

Because the extinction coefficient (

) is pH-dependent, you must generate a standard curve for 2-chloro-4-nitrophenol under your exact assay conditions (pH and Temperature).

- Prepare 2-chloro-4-nitrophenol standards (0 – 100 µM) in the Assay Buffer.
- Measure

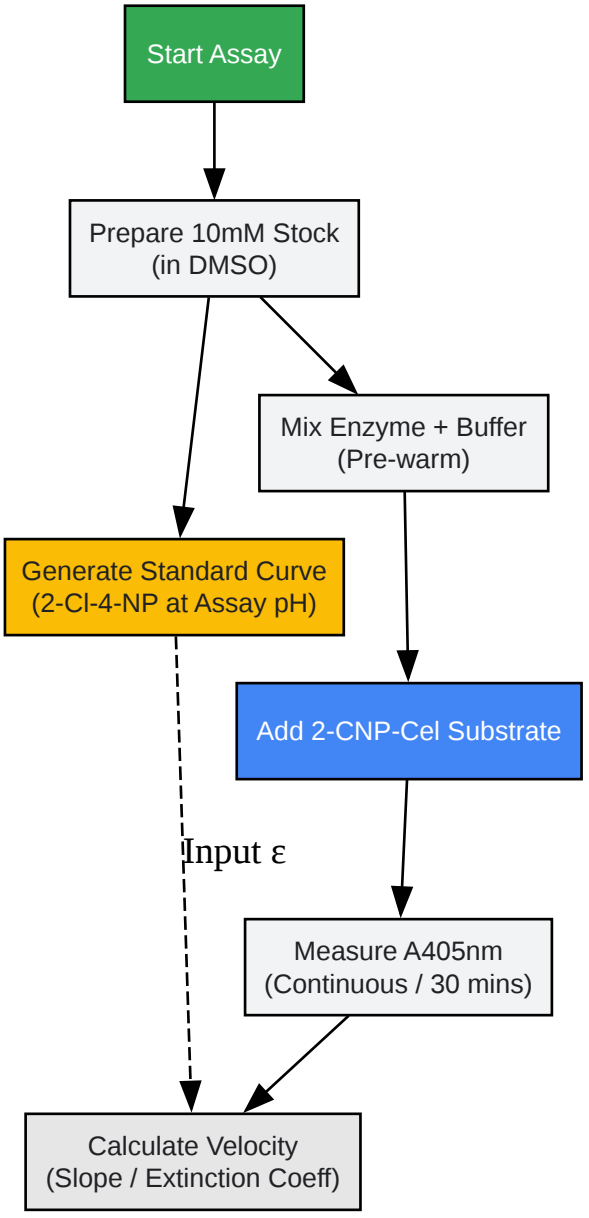
  .[1]
- Calculate the effective

  (slope of A vs. Concentration).
  - Literature Value:

    (fully ionized).[1]
  - At pH 5.5: Expect an apparent

    .

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Figure 2: Experimental workflow for continuous kinetic characterization.

Synthesis & Stability

Synthesis Routes

While primarily sourced commercially, 2-CNP-Cel can be synthesized via:

- Chemical Glycosylation: Reaction of peracetylated cellobiosyl bromide with 2-chloro-4-nitrophenol under phase-transfer conditions, followed by deacetylation.

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- Enzymatic Synthesis (Chemo-enzymatic): Using glycosynthases (mutant glycosidases) to condense

  -cellobiosyl fluoride with 2-chloro-4-nitrophenol. This method often yields higher regioselectivity.

Stability Profile

- Hydrolytic Stability: Stable in neutral/acidic aqueous buffers for >24 hours at 4°C.
- Thermal Stability: Solid powder is stable for years at -20°C. Solutions may degrade >60°C; avoid boiling.
- Light Sensitivity: The nitro group is photosensitive. Store solutions in amber tubes.

References

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- Blanchard, et al. (2001). Directed evolution of new glycosynthases from Agrobacterium beta-glucosidase: a general screen to detect enzymes for oligosaccharide synthesis.[2] Chemistry & Biology, 8(2), 201-213. (Discusses enzymatic synthesis applications).

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